

continuous preparation method of Hexamethylolmelamine

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Hexamethylolmelamine

CAS No.: 531-18-0

Cat. No.: S569335

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Continuous Process Using a Kneading Reactor

This continuous method, detailed in a patent by BASF SE, integrates the methylation and etherification steps. Its core innovation is the use of a kneading reactor to handle the highly viscous reaction mixture that forms during the methylation stage [1].

Workflow of the Continuous Process for HMMM The following diagram illustrates the integrated two-step continuous process:



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Detailed Protocol: Methylation in a Kneading Reactor [1]

- **Objective:** Continuous synthesis of polymethylolated melamine (**Hexamethylolmelamine**, HMM), the crucial intermediate.
- **Raw Materials:**
 - **Melamine:** Fed as a solid.
 - **Formaldehyde:** Used as a 40-70% by weight aqueous solution.

- **Molar Ratio (Melamine:Formaldehyde):** 1:7 to 1:10.
- **Catalyst:** Base catalyst (e.g., aqueous sodium hydroxide or potassium hydroxide) to maintain a pH of 8-10.
- **Equipment:**
 - **Kneading Reactor:** A heatable and coolable single or double-shaft reactor (e.g., from List or Buss) that provides high self-cleaning and minimal axial backmixing. It should have sections for feeding, reaction, and discharge.
 - **Performance Input:** 0.1 to 0.8 kWh per kg of material.
- **Procedure:**
 - **Feeding:** Solid melamine and the aqueous formaldehyde solution are continuously fed into the kneading reactor. The catalyst is metered automatically to control the pH.
 - **Reaction Conditions:**
 - **Temperature:** 40-120°C.
 - **Residence Time:** 5 to 30 minutes.
 - **pH:** Maintained at 8-10.
 - **Process Control:** The reactor may be equipped with heat exchangers and a reflux distillation apparatus to control temperature and water content by measuring vapor flow rate.
 - **Discharge:** The resulting highly viscous, partly solidified HMM is continuously discharged, typically via an overflow weir or a deadspace-free screw.
- **Outcome:** A stream of highly methylolated melamine with a degree of methylation between 4.6 and 5.8 (out of a maximum of 6).

Subsequent Etherification to HMMM [1]

The continuous HMM stream then proceeds directly to etherification, which can also be conducted continuously.

- **Homogenization (Optional):** The discharged HMM may first pass through a homogenizer (e.g., apparatus based on the rotor-stator principle) to ensure a uniform feed for the next step.
- **Etherification Reaction:** The HMM is introduced into a reactor containing a large excess of alcohol (e.g., methanol, in a ratio of 10-30:1 alcohol to HMM).
- **Reaction Conditions:** The etherification is carried out under acidic conditions (pH 3-5) [2]. This can be performed in a tubular reactor, a stirred tank, or a series of such reactors.
- **Work-up:** The reaction mixture is neutralized with a mineral alkali, followed by vacuum distillation to remove excess alcohol and water, yielding the final HMMM product [2].

Comparative Process Analysis

The table below summarizes how this continuous method compares with the traditional batch process.

Feature	Traditional Batch Process [2] [3]	Continuous Kneading Reactor Process [1]
Process Type	Sequential batch operations in separate vessels	Single, integrated continuous flow
Key Equipment	Standard stirred-tank reactor	Specialized kneading reactor, homogenizer, tubular reactor
Handling of HMM Intermediate	Manual transfer and processing of solid/viscous mass	Automated, direct transfer of viscous stream
Water Content Control	Less efficient, often requires separation steps	Precise, via in-line distillation and process control
Scalability & Efficiency	Limited by reactor size and manual handling; higher downtime	Highly scalable with continuous feed and product stream; reduced downtime
Primary Advantage	Simpler setup for small-scale production	Handles high solids/viscosity; improved process control and efficiency for large scale

Key Advantages for Research and Development

The continuous kneading reactor process offers several benefits that align with the needs of industrial research and development:

- **Process Intensification:** It combines multiple unit operations into a single, streamlined process, reducing the overall equipment footprint and processing time [1].
- **Handles Challenging Materials:** It is specifically designed to manage the high viscosity and solid-forming nature of the HMM reaction mixture, which is a major bottleneck in standard reactors [1].
- **Superior Process Control:** Continuous operation allows for tighter control over critical parameters like residence time, temperature, and water content, leading to a more consistent and higher-quality product [1].

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To cite this document: Smolecule. [continuous preparation method of Hexamethylolmelamine].

Smolecule, [2026]. [Online PDF]. Available at:

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